



Promethium-147 in Betavoltaic Devices: **Application Notes and Protocols**

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Compound of Interest		
Compound Name:	Promethium-147	
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This document provides a comprehensive overview of the application of **Promethium-147** (Pm-147) in betavoltaic devices. It includes detailed application notes, experimental protocols for device fabrication and characterization, and a summary of quantitative performance data.

Introduction to Promethium-147 Betavoltaics

Betavoltaic devices are a type of nuclear battery that converts the kinetic energy of beta particles emitted from a radioisotope source directly into electrical energy. This is achieved by using a semiconductor p-n junction to collect the electron-hole pairs generated by the incident beta particles.

Promethium-147 is a particularly suitable radioisotope for betavoltaic applications due to its favorable characteristics. It is a pure beta emitter with a half-life of 2.62 years and an average beta particle energy of 62 keV, with a maximum energy of 224.5 keV.[1] This energy range is sufficient to create a significant number of electron-hole pairs in a semiconductor without causing rapid degradation of the crystal lattice, a common issue with higher-energy beta emitters.[1] Furthermore, the absence of significant gamma radiation from Pm-147 and its decay products simplifies shielding requirements.[1]

Historically, Pm-147 based betavoltaics were among the first to be commercially developed, notably for use in cardiac pacemakers in the 1970s.[2] Recent advancements in semiconductor technology and a renewed interest in long-life, low-power sources for applications in remote



sensing, medical implants, and aerospace have revitalized research and development in this area.

Quantitative Performance Data

The performance of **Promethium-147** betavoltaic devices is highly dependent on the choice of semiconductor material and the device architecture. The following tables summarize key performance parameters from various studies.

Table 1: Properties of **Promethium-147**

Property	Value
Half-life	2.62 years
Beta Emission	Pure beta emitter
Average Beta Energy	62 keV
Maximum Beta Energy	224.5 keV[1]
Decay Product	Samarium-147 (stable)

Table 2: Performance of Promethium-147 Betavoltaic Devices with Different Semiconductors



Semicondu ctor	Power Density (μW/cm²)	Conversion Efficiency (%)	Open- Circuit Voltage (V)	Short- Circuit Current (µA/cm²)	Reference
Si	400 (device power in μW)	~4	-	-	[3]
4H-SiC	3.2	1.04	-	-	[4]
4H-SiC	19.74	4.58	2.45	8.57	[5]
GaAs	-	9.0	-	-	[6]
GaN	2.45	0.79	-	-	[2]
GaN	49.4 (device power in nW)	-	1.4	59 (device current in nA)	[7]

Experimental Protocols

Fabrication of a Promethium-147 Betavoltaic Cell (Liquid Deposition Method)

This protocol describes the fabrication of a Pm-147 betavoltaic cell using a liquid deposition method for the radioisotope source onto a 4H-SiC semiconductor.

Materials and Equipment:

- Promethium-147(III) chloride (PmCl₃) solution
- 4H-SiC p-n junction wafer
- Micropipette
- Hot plate
- UV curable epoxy
- Borosilicate glass reservoir (bottomless cylinder)



- · Fume hood
- Light-tight and airtight enclosure
- Source meter for I-V characterization
- Wire bonder

Procedure:

- Semiconductor Preparation:
 - Mount the 4H-SiC wafer on a conductive pad using conductive epoxy.
 - Wire bond the electrodes of the 4H-SiC device to contact pads on the mounting board for easy access during electrical measurements.
- Reservoir Attachment:
 - Using a UV curable epoxy, adhere a bottomless borosilicate glass reservoir (e.g., 3 mm inner diameter, 700 μm height) onto the active surface of the 4H-SiC wafer. This reservoir will contain the liquid Pm-147 source.
- Promethium-147 Source Deposition (perform in a fume hood):
 - Place the prepared semiconductor assembly on a hot plate set to a low temperature (e.g., 125-150 °C) to aid in solvent evaporation.
 - Using a micropipette, carefully dispense a known volume (e.g., 2-10 μL) of the PmCl₃ solution into the reservoir.[3]
 - Allow the solvent to completely evaporate, leaving a thin, uniform layer of Pm-147. The
 uniformity of the layer can be improved by applying multiple small-volume depositions.[3]
 - Repeat the deposition process until the desired source activity is achieved.
- Device Assembly and Sealing:



- After the final deposition and drying, place the device in a light-tight and airtight enclosure containing a desiccant (e.g., Drierite and silica gel) to prevent moisture absorption by the hygroscopic PmCl₃ layer.[3][4]
- For a more permanent seal, a transparent window (e.g., quartz) can be sealed over the reservoir using a radiation-hard epoxy.

Characterization of the Betavoltaic Device

This protocol outlines the procedure for measuring the current-voltage (I-V) characteristics of the fabricated Pm-147 betavoltaic cell to determine its performance.

Equipment:

- Source Meter Unit (SMU) or a precision power supply and digital multimeter
- · Light-tight and airtight test fixture
- Computer with data acquisition software

Procedure:

- Setup:
 - Place the fabricated betavoltaic device inside the light-tight and airtight test fixture. This is crucial to eliminate any photovoltaic effects and to maintain a controlled environment.
 - Connect the positive and negative terminals of the betavoltaic cell to the force and sense terminals of the SMU using a 4-wire Kelvin connection to minimize the effects of lead resistance.
- I-V Curve Measurement:
 - Configure the SMU to sweep the voltage across the betavoltaic cell and measure the corresponding current.
 - The voltage sweep should typically range from 0 V to a voltage slightly above the expected open-circuit voltage (Voc).



- The sweep should be performed in both the forward and reverse bias directions to obtain a complete I-V curve.
- Record the current and voltage data at each step of the sweep.
- Data Analysis:
 - From the measured I-V curve, determine the following parameters:
 - Open-Circuit Voltage (Voc): The voltage at which the current is zero.
 - Short-Circuit Current (Isc): The current at which the voltage is zero.
 - Maximum Power Point (Pmax): The point on the I-V curve where the product of voltage and current is at its maximum.
 - Fill Factor (FF): A measure of the "squareness" of the I-V curve, calculated as: FF = (Vmax * Imax) / (Voc * Isc)
 - Conversion Efficiency (η): The ratio of the maximum electrical power output to the total power emitted by the radioactive source. The source power can be calculated from its activity and the average beta energy of Pm-147.

Diagrams

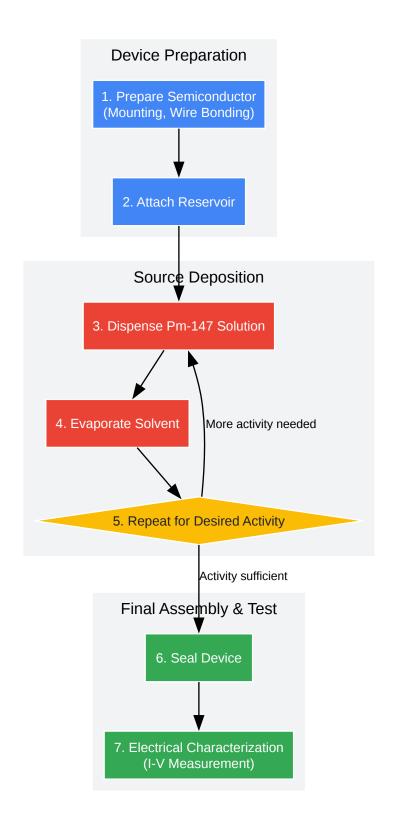
Signaling Pathways and Experimental Workflows



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Caption: Energy conversion process in a **Promethium-147** betavoltaic device.





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Caption: Experimental workflow for fabricating a Pm-147 betavoltaic cell.



Applications

The long operational life and steady power output of **Promethium-147** betavoltaic devices make them suitable for a variety of applications where battery replacement is difficult or impossible. These include:

- Medical Implants: Powering devices such as cardiac pacemakers, neurostimulators, and implantable drug delivery systems.
- Remote Sensing: Providing continuous power to unattended sensors in harsh environments, such as in deep-sea exploration, polar research, and environmental monitoring.
- Aerospace: Powering low-power electronics and sensors on satellites and long-duration space probes.
- Microelectromechanical Systems (MEMS): As an integrated power source for autonomous microsystems.

Safety Considerations

While **Promethium-147** is a pure beta emitter with minimal gamma radiation, it is still a radioactive material and must be handled with appropriate safety precautions.

- All work with unsealed Promethium-147 sources should be conducted in a designated fume hood or glove box to prevent inhalation or ingestion.
- Appropriate personal protective equipment (PPE), including gloves and lab coats, should be worn at all times.
- Shielding may be required for high-activity sources, primarily to attenuate bremsstrahlung Xrays produced by the interaction of beta particles with high-Z materials.
- All radioactive waste must be disposed of in accordance with institutional and regulatory guidelines.

Conclusion



Promethium-147 remains a viable and promising radioisotope for the development of long-life, reliable betavoltaic power sources. Advances in wide-bandgap semiconductor materials and device fabrication techniques continue to improve the efficiency and power output of these devices, expanding their potential applications in various scientific and technological fields. The protocols and data presented in this document provide a foundation for researchers and engineers working to further the development of this important technology.

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